

# Technical Guide: Physical Characteristics of 2-Bromobutanoic Acid-d6

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## Compound of Interest

Compound Name: 2-Bromobutanoic acid-d6

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical characteristics of **2-Bromobutanoic acid-d6**. Due to the limited availability of experimental data for the deuterated species, this guide also includes data for the non-deuterated analogue, 2-Bromobutanoic acid, for comparative purposes. Furthermore, this document outlines standardized experimental protocols for determining key physical properties and illustrates the common application of **2-Bromobutanoic acid-d6** in analytical workflows.

## Core Physical and Chemical Data

**2-Bromobutanoic acid-d6** is the deuterated form of 2-Bromobutanoic acid, where six hydrogen atoms have been replaced by deuterium. This isotopic labeling makes it a valuable tool in various research applications, particularly as an internal standard for quantitative analysis using mass spectrometry.<sup>[1]</sup>

## Quantitative Data Summary

The following table summarizes the key physical and chemical properties of **2-Bromobutanoic acid-d6** and its non-deuterated counterpart.

Property	2-Bromobutanoic Acid-d6	2-Bromobutanoic Acid (non-deuterated)
Molecular Formula	C <sub>4</sub> D <sub>6</sub> HBrO <sub>2</sub> [2]	C <sub>4</sub> H <sub>7</sub> BrO <sub>2</sub> [3]
Molecular Weight	173.0382 g/mol [2]	167.00 g/mol [4]
CAS Number	1219799-08-2[2]	80-58-0[3]
Appearance	Data not available	Colorless liquid, Oily liquid[3][5]
Melting Point	Data not available	-4 °C[3][6]
Boiling Point	Data not available	99-103 °C at 10 mmHg[7][8], 99 °C[6]
Density	Data not available	1.567 g/mL at 25 °C[3]
Solubility	Data not available	Soluble in water, alcohol, and diethyl ether. Water solubility: 66 g/L (20 °C)[3]
pKa	Data not available	2.95 ± 0.10[3]

## Experimental Protocols

Detailed experimental data for the physical properties of **2-Bromobutanoic acid-d6** are not readily available in the public domain. However, the following are standard, well-established protocols that can be employed by researchers to determine these characteristics.

### Melting Point Determination

The melting point of a compound is a key indicator of its purity.

- Apparatus: Melting point apparatus (e.g., Mel-Temp or Thiele tube), capillary tubes, thermometer.[9]
- Procedure:
  - A small, dry sample of the compound is packed into a capillary tube.[10]

- The capillary tube is placed in the heating block of the melting point apparatus, adjacent to a calibrated thermometer.[\[9\]](#)
- The sample is heated at a slow, controlled rate (e.g., 1-2 °C per minute) as it approaches the expected melting point.[\[11\]](#)
- The temperature range is recorded from the point at which the first drop of liquid appears to when the entire sample has liquefied.[\[9\]](#) For pure compounds, this range is typically narrow.

## Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.

- Apparatus: Small test tube or fusion tube, capillary tube (sealed at one end), thermometer, heating bath (e.g., Thiele tube or aluminum block).[\[12\]](#)[\[13\]](#)
- Procedure:
  - A small amount of the liquid is placed in the test tube.
  - A capillary tube, with its sealed end uppermost, is inverted and placed into the liquid.[\[14\]](#)
  - The apparatus is heated gently.[\[15\]](#)
  - As the liquid heats, air trapped in the capillary tube will be expelled, seen as a stream of bubbles.
  - The boiling point is the temperature at which, upon slight cooling, the liquid begins to be drawn up into the capillary tube.[\[13\]](#)

## Density Measurement

Density is the mass per unit volume of a substance.

- Apparatus: A precise analytical balance and a graduated cylinder or pycnometer.[\[16\]](#)[\[17\]](#)

- Procedure:
  - The mass of a clean, dry graduated cylinder is accurately measured.[\[17\]](#)
  - A known volume of the liquid is added to the graduated cylinder, and the volume is recorded.[\[17\]](#)
  - The mass of the graduated cylinder containing the liquid is then measured.
  - The mass of the liquid is determined by subtraction, and the density is calculated by dividing the mass by the volume.[\[18\]](#)

## Solubility Determination

Solubility tests determine the ability of a substance to dissolve in a particular solvent.

- Apparatus: Test tubes, vortex mixer (optional), a selection of solvents (e.g., water, ethanol, diethyl ether).
- Procedure:
  - A small, accurately weighed amount of the solute (e.g., **2-Bromobutanoic acid-d6**) is placed in a test tube.[\[19\]](#)
  - A known volume of the solvent is added in small increments.[\[20\]](#)
  - The mixture is agitated vigorously after each addition until the solute is completely dissolved or it is clear that it is insoluble.[\[21\]](#)[\[22\]](#)
  - The solubility can be expressed qualitatively (soluble, partially soluble, insoluble) or quantitatively (e.g., in g/L or mol/L). For carboxylic acids, solubility in aqueous bases like 5% sodium bicarbonate or 5% sodium hydroxide can also be tested to confirm the acidic functional group.[\[23\]](#)

## Mandatory Visualization

## Application in Quantitative Analysis

**2-Bromobutanoic acid-d6** is primarily utilized as an internal standard in quantitative analytical methods, such as gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-mass spectrometry (LC-MS).<sup>[1]</sup> Its chemical properties are nearly identical to the non-deuterated analyte, but its increased mass allows it to be distinguished by the mass spectrometer. This co-elution and similar ionization behavior enable correction for variations during sample preparation and analysis, leading to more accurate and precise quantification.<sup>[24]</sup>

The following diagram illustrates a typical workflow for the use of **2-Bromobutanoic acid-d6** as an internal standard in a quantitative LC-MS analysis.



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Caption: Workflow for quantitative analysis using an internal standard.

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